Spectral Analysis of 6-Bromo-4-hydroxyquinoline-3-carboxylic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*6-Bromo-4-hydroxyquinoline-3-carboxylic acid*
CAS No.:	*302553-00-0*
Cat. No.:	*B1269213*

Get Quote

For Immediate Release

This technical guide provides a comprehensive overview of the spectral data for **6-Bromo-4-hydroxyquinoline-3-carboxylic acid**, a key intermediate in pharmaceutical synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics.

Chemical Structure and Properties

- IUPAC Name: **6-Bromo-4-hydroxyquinoline-3-carboxylic acid**
- Molecular Formula: $C_{10}H_6BrNO_3$
- Molecular Weight: 268.06 g/mol [1]

© 2026 BenchChem. All rights reserved.

- CAS Number: 98948-95-9[1]

Synthesis Overview

6-Bromo-4-hydroxyquinoline-3-carboxylic acid is typically synthesized via the hydrolysis of its ethyl ester, **6-Bromo-4-hydroxyquinoline-3-carboxylic acid** ethyl ester. The synthesis of the ethyl ester precursor commonly starts from 4-bromoaniline and diethyl (ethoxymethylene)malonate. Understanding the synthetic route is crucial for identifying potential impurities in the final product that may be observed in spectral analyses.

Spectral Data

Due to the limited availability of publicly accessible, experimentally-verified spectra for this specific compound, the following data is a combination of predicted values based on its chemical structure and characteristic fragmentation patterns observed in similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ^{1}H NMR Spectral Data (DMSO-d_6, 400 MHz)

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
~13.0 - 15.0	br s	1H	-COOH
~11.5 - 12.5	br s	1H	-OH
~8.80	s	1H	H2
~8.20	d	1H	H5
~7.85	dd	1H	H7
~7.60	d	1H	H8

Predicted ^{13}C NMR Spectral Data (DMSO-d_6, 100 MHz)

© 2026 BenchChem. All rights reserved.

Chemical Shift (δ) ppm	Assignment
~170.0	C=O (Carboxylic Acid)
~165.0	C4
~145.0	C2
~138.0	C8a
~135.0	C7
~128.0	C5
~125.0	C4a
~120.0	C6
~118.0	C8
~110.0	C3

Infrared (IR) Spectroscopy

The IR spectrum of **6-Bromo-4-hydroxyquinoline-3-carboxylic acid** is expected to show the following characteristic absorption bands.

Characteristic IR Absorption Bands (KBr Pellet)

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Intensity	Assignment
3300-2500	Broad	O-H stretch (Carboxylic acid and Phenol)[2][3][4]
~3050	Medium	Aromatic C-H stretch
1725-1700	Strong	C=O stretch (Carboxylic acid)[3]
1620-1580	Medium-Strong	C=C and C=N stretching (Quinoline ring)
1440-1395	Medium	O-H bend (in-plane)[2]
1320-1210	Strong	C-O stretch (Carboxylic acid)[2]
~850	Strong	C-H out-of-plane bending (Aromatic)
~700	Medium	C-Br stretch

Mass Spectrometry (MS)

Mass spectrometry of this compound, likely using electrospray ionization (ESI), would show the molecular ion and characteristic fragments. The fragmentation of quinoline carboxylic acids often involves the loss of water, carbon monoxide, and the carboxylic group.[5][6][7]

Predicted Mass Spectrometry Data (ESI-MS)

m/z	Ion
268/270	$[M+H]^+$ (protonated molecule, isotopic pattern for Br)
250/252	$[M+H - H_2O]^+$
240/242	$[M+H - CO]^+$
222/224	$[M+H - H_2O - CO]^+$ or $[M+H - COOH]^+$

© 2026 BenchChem. All rights reserved.

Experimental Protocols

The following are detailed, generalized methodologies for the acquisition of spectral data for solid organic compounds like **6-Bromo-4-hydroxyquinoline-3-carboxylic acid**.

NMR Spectroscopy (^{1}H and ^{13}C)

- Sample Preparation:
  - Weigh approximately 5-10 mg of the solid sample.
  - Dissolve the sample in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, as the compound may have limited solubility in less polar solvents).
  - Transfer the solution to a standard 5 mm NMR tube.
- Instrument Parameters (^{1}H NMR):
  - Spectrometer: 400 MHz or higher field strength.
  - Pulse Sequence: Standard single-pulse sequence.
  - Acquisition Time: 2-4 seconds.
  - Relaxation Delay: 1-5 seconds.
  - Number of Scans: 16-64, depending on sample concentration.
  - Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- Instrument Parameters (^{13}C NMR):
  - Spectrometer: 100 MHz or corresponding frequency for the available ^{1}H field strength.
  - Pulse Sequence: Proton-decoupled single-pulse sequence.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-5 seconds.

© 2026 BenchChem. All rights reserved.

- Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.
- Reference: Solvent peak (e.g., DMSO-d_6 at 39.52 ppm).

Infrared (IR) Spectroscopy (KBr Pellet Method)

- Sample Preparation:
  - Thoroughly dry spectroscopic grade potassium bromide (KBr) to remove any moisture.
  - In an agate mortar and pestle, grind 1-2 mg of the solid sample with approximately 100-200 mg of the dried KBr until a fine, homogeneous powder is obtained.[8]
- Pellet Formation:
  - Place the powder mixture into a pellet die.
  - Apply pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet.[9][10]
- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FTIR spectrometer.
  - Acquire a background spectrum using a blank KBr pellet.
  - Acquire the sample spectrum over a range of 4000-400 cm^{-1}.

Mass Spectrometry (Electrospray Ionization - ESI)

- Sample Preparation:
  - Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable solvent such as methanol or a mixture of water and methanol.
  - To enhance ionization in positive ion mode, a small amount of a volatile acid (e.g., 0.1% formic acid) can be added.[11]
- Instrument Parameters:

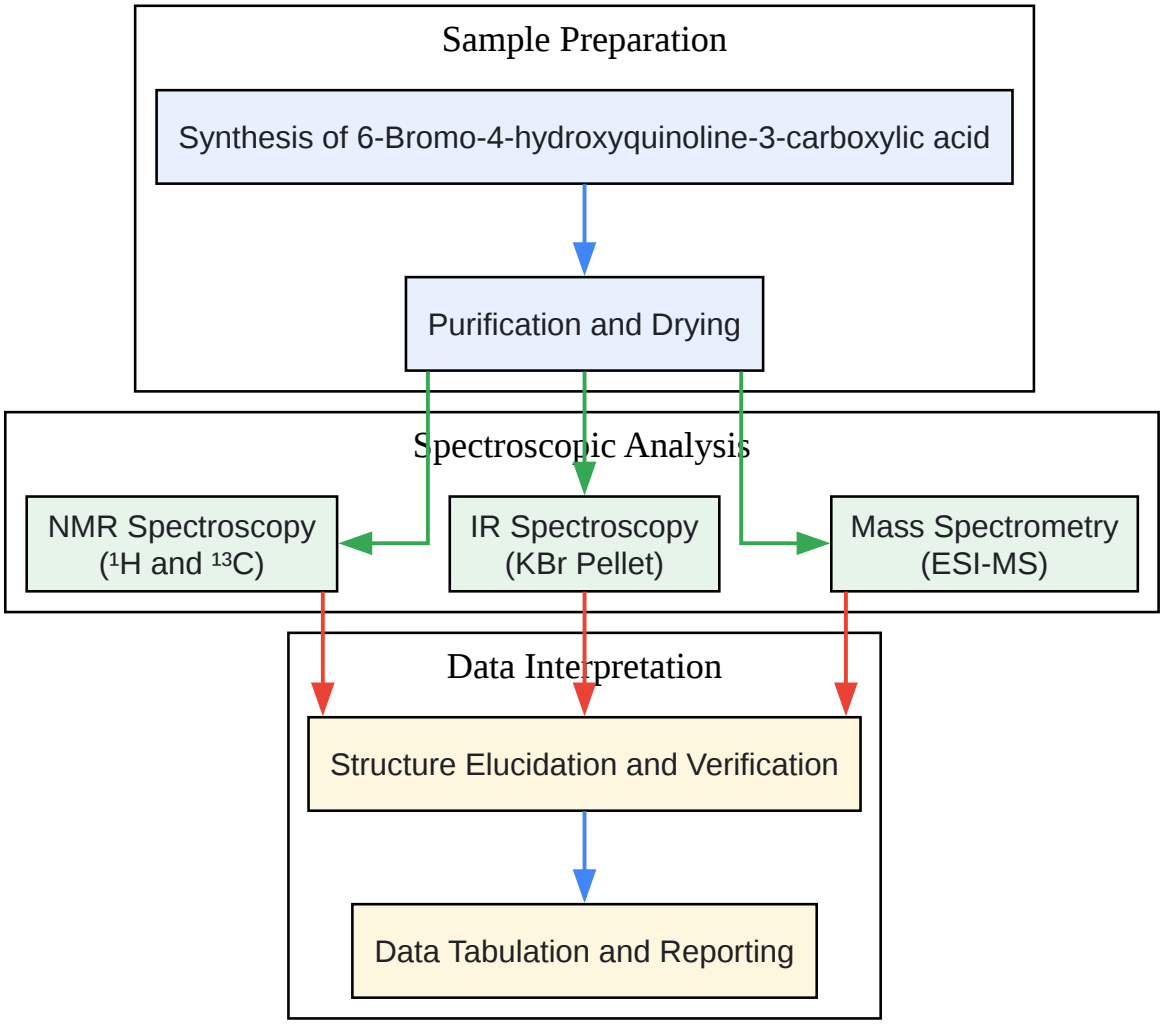
© 2026 BenchChem. All rights reserved.

- Ionization Mode: Electrospray Ionization (ESI), positive or negative ion mode.
- Capillary Voltage: Typically 3-5 kV.
- Nebulizing Gas: Nitrogen, at a pressure and flow rate optimized for the instrument.
- Drying Gas: Nitrogen, at an elevated temperature (e.g., 200-350 °C).
- Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Orbitrap.
- Scan Range: A suitable range to include the expected molecular ion and fragments (e.g., m/z 50-500).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectral analysis of an organic compound.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for the synthesis, purification, spectral analysis, and data interpretation of **6-Bromo-4-hydroxyquinoline-3-carboxylic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 6-Bromo-4-hydroxyquinoline-3-carboxylic acid AldrichCPR 98948-95-9 [sigmaaldrich.com]
- 2. orgchemboulder.com [orgchemboulder.com]
- 3. tutorchase.com [tutorchase.com]
- 4. echemi.com [echemi.com]
- 5. benchchem.com [benchchem.com]
- 6. chempap.org [chempap.org]
- 7. Study on the Mass Spectrometry Cleavage Pattern of Quinolone Antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 8. What Is The Pellet Technique In Ir? Master Solid Sample Preparation For Clear Spectroscopy - Kintek Solution [kindle-tech.com]
- 9. KBr Pellet Preparation for IR Spectroscopy using Hydraulic Pellet Press - AntsLAB [antslab.in]
- 10. azom.com [azom.com]
- 11. Electrospray Ionization | School of Chemical Sciences | Illinois [scs.illinois.edu]

- To cite this document: BenchChem. [Spectral Analysis of 6-Bromo-4-hydroxyquinoline-3-carboxylic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269213/docs#spectral-analysis-of-6-bromo-4-hydroxyquinoline-3-carboxylic-acid-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.